

Technical Profile of 5-Fluorouracil-15N2

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Compound Focus: 5-Fluorouracil-15N2

CAS No.: 68941-95-7

Cat. No.: S766250

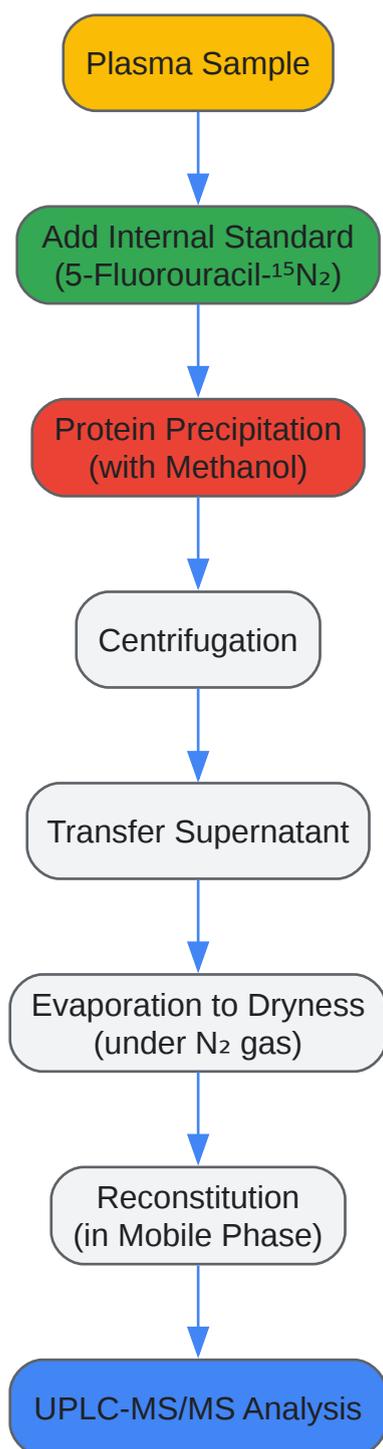
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The table below summarizes the core technical specifications of this stable isotope-labeled compound:

Property	Specification
Chemical Name	5-Fluorouracil-15N2 [1]
CAS Number	68941-95-7 [1]
Molecular Formula	C ₄ H ₃ F ¹⁵ N ₂ O ₂ [1]
Molecular Weight	132.06 g/mol [1]
Isotopic Purity	Not specified in search results, but sold as a stable isotope [1].
Appearance	Solid, white to off-white [1].
Primary Application	Internal Standard (IS) for quantitative analysis using LC-MS/MS, GC-MS, and NMR [1] [2].
Research Use	Tracer for drug metabolism and pharmacokinetic studies [1].

Applications in Research & Analytical Methods

5-Fluorouracil- $^{15}\text{N}_2$ is primarily used as an internal standard to ensure accurate quantification in complex biological samples. The following diagram illustrates a general UPLC-MS/MS workflow for quantifying 5-FU in plasma using this stable isotope.



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A standard workflow for quantifying 5-FU in plasma using **5-Fluorouracil-15N2** as an internal standard.

Key Methodological Details

- **Role of the Internal Standard:** Adding a known amount of **5-Fluorouracil-15N2** to plasma samples before extraction accounts for variability and loss during sample preparation and analysis. It corrects for **matrix effects**, where other components in the sample can suppress or enhance the analyte's signal in the mass spectrometer [3] [2].
- **Simultaneous Multi-Analyte Quantification:** Advanced methods can simultaneously measure 5-FU, its prodrug **tegafur**, and the biomolecule **uracil**. These protocols use a cocktail of stable isotope internal standards, including 5-FU-13C,15N2, tegafur-13C,15N2, and uracil-15N2 [2].

Detailed Experimental Protocol

The following table outlines a specific clinical research method for analyzing 5-FU in plasma using 5-Fluorouracil-13C,15N2, which is methodologically analogous to using the 15N2 version [3].

Protocol Step	Specification	Details & Purpose
Sample Prep	Volume: 50 µL plasma [3]	Uses low sample volumes, suitable for clinical trials.
Internal Standard	5-FU-13C,15N2 [3]	Added before extraction to correct for procedural losses.
Extraction	Liquid-Liquid Extraction (LLE) [3]	500 µL ethyl acetate + 0.1% formic acid. Simple, cost-effective.
Chromatography	UPLC (Waters ACQUITY UPLC HSS PFP Column) [3]	Fast run time (3 min). Separates 5-FU from isobaric interference.
Detection	Tandem Mass Spectrometry (Xevo TQD) [3]	ESI negative ion mode; Multiple Reaction Monitoring (MRM).
Calibration Range	20–2000 ng/mL [3]	Wide dynamic range (100-fold) for clinical concentrations.

Protocol Step	Specification	Details & Purpose
Key Performance	LLOQ: 20 ng/mL; Precision: $\leq 9.0\%$ RSD [3]	Demonstrates sensitivity and reproducibility.

Key Takeaways for Your Whitepaper

- **Essential for Quantification:** **5-Fluorouracil-15N2** is not just a tracer but a **critical tool for ensuring data accuracy** in bioanalytical methods, effectively correcting for matrix effects and sample preparation inconsistencies [3] [1] [2].
- **Enables Modern, Robust Assays:** Its use allows for the development of highly sensitive, specific, and rapid UPLC-MS/MS methods that are superior to older, more complex techniques like pre-column derivatization [4] [2].
- **Versatility in Research:** This stable isotope supports a wide range of studies, from routine therapeutic drug monitoring (TDM) and clinical pharmacokinetics to advanced investigations into drug resistance mechanisms [5] [2].

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